

Physical properties and melting point of 5-Bromo-1-methylindoline-2,3-dione

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Compound of Interest

Compound Name: 5-Bromo-1-methylindoline-2,3-dione

Cat. No.: B1361368

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In-Depth Technical Guide: 5-Bromo-1-methylindoline-2,3-dione

This technical guide provides a comprehensive overview of the physical properties, synthesis, and characterization of **5-Bromo-1-methylindoline-2,3-dione**, a compound of interest for researchers, scientists, and professionals in drug development.

Core Physical and Chemical Properties

5-Bromo-1-methylindoline-2,3-dione is a halogenated heterocyclic compound. Its core structure consists of an indoline-2,3-dione system, which is an oxidized indole, substituted with a bromine atom at the 5-position and a methyl group at the 1-position of the indole nucleus.

Data Presentation: Physical and Chemical Properties

A summary of the key quantitative data for **5-Bromo-1-methylindoline-2,3-dione** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₆ BrNO ₂	
Molecular Weight	240.05 g/mol	
CAS Number	2058-72-2	
Melting Point	446 K (173 °C)	
169.0 to 173.0 °C	[1]	
Appearance	White to Yellow to Orange powder to crystal	[1]
Form	Solid	

Experimental Protocols

This section details the methodologies for the synthesis and melting point determination of **5-Bromo-1-methylindoline-2,3-dione**.

Synthesis of 5-Bromo-1-methylindoline-2,3-dione

A common method for the synthesis of **5-Bromo-1-methylindoline-2,3-dione** involves the N-alkylation of 5-bromoisatin.

Materials:

- 5-bromoisatin
- Iodomethane
- Dimethylformamide (DMF)
- Potassium carbonate
- Tetra-n-butylammonium bromide

Procedure: A mixture of 5-bromoisatin, iodomethane, a catalytic amount of tetra-n-butylammonium bromide, and potassium carbonate is prepared in dimethylformamide (DMF).

The reaction mixture is stirred at room temperature for an extended period, typically around 48 hours. The progress of the reaction can be monitored using thin-layer chromatography. Upon completion, the solid byproducts are removed by filtration, and the solvent (DMF) is evaporated under reduced pressure. The resulting crude product is then purified by recrystallization from a suitable solvent, such as ethanol, to yield the final product as crystals.

Melting Point Determination

The melting point of a crystalline solid is a critical physical property that indicates its purity. A sharp melting point range is characteristic of a pure compound.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

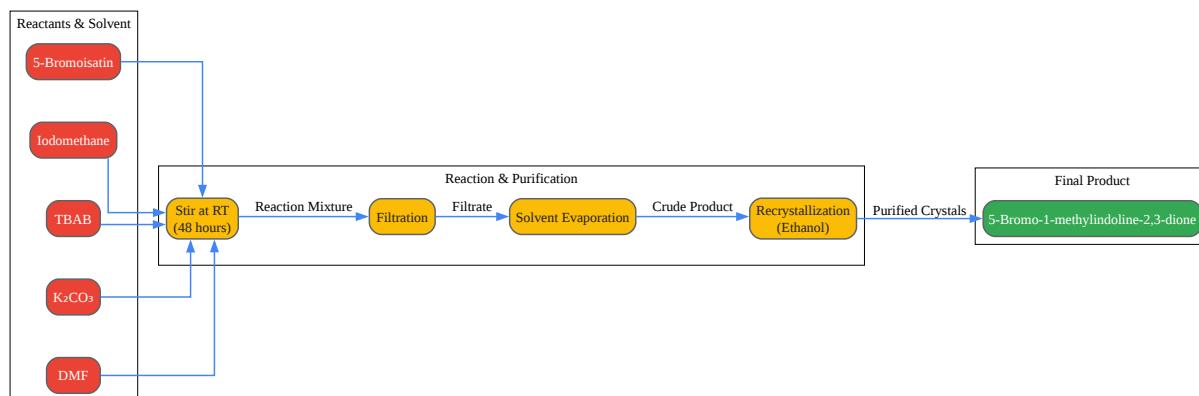
Procedure:

- Sample Preparation: A small amount of the crystalline **5-Bromo-1-methylindoline-2,3-dione** is finely ground into a powder using a mortar and pestle.[2][3]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped to pack the sample into the sealed end. A sample height of 2-3 mm is typically sufficient.[2]
- Measurement: The packed capillary tube is placed in the heating block of the melting point apparatus alongside a calibrated thermometer. The sample is heated at a steady and slow rate, approximately 1-2 °C per minute, as the temperature approaches the expected melting point.[2]
- Observation: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the

completion of melting) are recorded. This range is the melting point of the sample. For a pure compound, this range should be narrow, typically within 1-2 °C.[2]

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the synthesis of **5-Bromo-1-methylindoline-2,3-dione**.



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- To cite this document: BenchChem. [Physical properties and melting point of 5-Bromo-1-methylindoline-2,3-dione]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361368#physical-properties-and-melting-point-of-5-bromo-1-methylindoline-2-3-dione]

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